

Navigating the Disposal of 1,3-Dicaffeoylquinic Acid: A Safety-First Approach

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Compound of Interest		
Compound Name:	1,3-Dicaffeoylquinic acid	
Cat. No.:	B1215456	Get Quote

Essential Guidance for Laboratory Professionals on the Proper Disposal of **1,3- Dicaffeoylquinic Acid**, Emphasizing Safety and Regulatory Compliance in Light of Conflicting Hazard Information.

For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals is a cornerstone of a safe and compliant research environment. This guide provides essential, immediate safety and logistical information for the disposal of **1,3-Dicaffeoylquinic acid**, a widely used polyphenol in research. A critical consideration in the disposal of this compound is the conflicting safety information provided by different suppliers, necessitating a conservative, safety-first approach.

Conflicting Safety Data: A Case for Caution

An analysis of Safety Data Sheets (SDS) from prominent chemical suppliers reveals significant discrepancies in the hazard classification of **1,3-Dicaffeoylquinic acid**. This conflicting information underscores the importance of treating the substance with a high degree of caution.

One supplier, Cayman Chemical, states that the substance is not classified as hazardous according to the Globally Harmonized System (GHS) and suggests that smaller quantities can be disposed of with household waste.[1] In contrast, the SDS from Selleck Chemicals classifies 1,3-Dicaffeoylquinic acid as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[2] The product information from Cayman Chemical also includes a general



warning that the material should be considered hazardous until further information is available and advises against ingestion, inhalation, or contact with skin and eyes.[3]

Given these conflicting classifications, a conservative approach is the only responsible course of action. Therefore, it is strongly recommended to handle and dispose of **1,3-Dicaffeoylquinic** acid as a hazardous chemical to ensure the safety of laboratory personnel and to protect the environment.

Comparative Safety Data Overview

The following table summarizes the key differences in the safety and disposal information provided by Cayman Chemical and Selleck Chemicals for **1,3-Dicaffeoylquinic acid**.

Feature	Cayman Chemical SDS	Selleck Chemicals SDS
GHS Hazard Classification	Not classified as hazardous[1]	Acute toxicity, Oral (Category 4); Acute aquatic toxicity (Category 1); Chronic aquatic toxicity (Category 1)[2]
Hazard Statements	None[1]	H302: Harmful if swallowed; H410: Very toxic to aquatic life with long lasting effects[2]
Disposal Recommendation	Smaller quantities can be disposed of with household waste[1]	Dispose of contents/container to an approved waste disposal plant[2]
Environmental Precautions	Do not allow to enter sewers/ surface or ground water[1]	P273: Avoid release to the environment[2]

Recommended Disposal Procedures

Based on the conservative approach of treating **1,3-Dicaffeoylquinic acid** as a hazardous substance, the following step-by-step procedures should be followed for its disposal.

Disposal of Solid 1,3-Dicaffeoylquinic Acid



- Personal Protective Equipment (PPE): Before handling, ensure you are wearing appropriate PPE, including safety goggles with side-shields, gloves, and a lab coat.[2]
- Waste Collection: Collect all waste solid 1,3-Dicaffeoylquinic acid and any contaminated materials (e.g., weighing paper, pipette tips) in a designated, clearly labeled, and sealable hazardous waste container.
- Labeling: The container must be labeled with the words "Hazardous Waste," the full chemical name "**1,3-Dicaffeoylquinic acid**," and the associated hazards (e.g., "Toxic," "Aquatic Hazard").
- Storage: Store the sealed waste container in a designated, secure area for hazardous waste, away from incompatible materials.
- Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.

Disposal of 1,3-Dicaffeoylquinic Acid Solutions

Solutions of **1,3-Dicaffeoylquinic acid**, for instance in solvents like DMSO or ethanol, must also be treated as hazardous waste.

- PPE: Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Do Not Pour Down the Drain: Due to its classification as very toxic to aquatic life, do not dispose of any solutions containing **1,3-Dicaffeoylquinic acid** down the sanitary sewer.[2]
- Waste Collection: Collect all waste solutions in a designated, leak-proof, and clearly labeled hazardous waste container. If required by your institution, segregate waste streams based on the solvent.
- Labeling: Label the container with "Hazardous Waste," the full chemical name "1,3Dicaffeoylquinic acid," the solvent used, and the approximate concentration. Also, indicate
 the associated hazards.



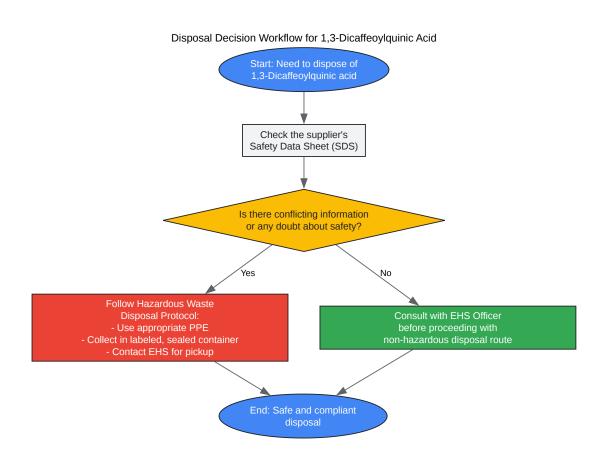
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 Storage and Disposal: Store the sealed container in a designated hazardous waste storage area and arrange for its disposal through your institution's EHS department or a licensed contractor.

Decision Workflow for Disposal

The following diagram illustrates a logical workflow for making decisions regarding the disposal of **1,3-Dicaffeoylquinic acid**, emphasizing a safety-first principle.





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